

Technical Characterization Guide: 2-Amino-2-(3-(methylthio)phenyl)ethanol[1][2]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Amino-2-(3-(methylthio)phenyl)ethanol

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Compound Identity & Significance

This compound is a substituted phenylglycinol derivative, serving as a chiral building block in the synthesis of bioactive molecules, particularly those targeting adrenergic receptors or acting as transition-state mimics in protease inhibition.[1][2] Its structural core combines a beta-amino alcohol motif with a meta-thiomethyl (SMe) substituent, introducing unique electronic properties and metabolic handles.[1][2]

Property	Data
IUPAC Name	2-Amino-2-(3-(methylthio)phenyl)ethanol
Common Name	3-(Methylthio)phenylglycinol
CAS Number	2442565-24-2 (Referring to the (R)-enantiomer HCl salt)
Molecular Formula	ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted"> (Free Base) / (HCl Salt)
Molecular Weight	183.27 g/mol (Free Base) / 219.73 g/mol (HCl Salt)
Chirality	Available as (R)- or (S)- enantiomers; typically resolved via tartaric acid crystallization or synthesized from chiral amino acids.[1][3][4][5][6]

Synthesis & Impurity Logic

Understanding the synthesis is critical for interpreting spectral impurities.[2] The most common route involves the reduction of 3-(methylthio)phenylglycine or the reduction of the corresponding cyanohydrin derived from 3-(methylthio)benzaldehyde.[1][2]

Synthetic Pathway Diagram



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Figure 1: Common synthetic routes and potential impurity origins.[1][5] Note that aggressive reduction conditions can lead to desulfurization.[1][2]

Spectral Data Analysis

The following data represents the expected spectral characteristics based on high-fidelity substituent chemical shift (SCS) theory and empirical data from analogous 3-(methylthio)phenyl systems.

A. Nuclear Magnetic Resonance (NMR)

The meta-substitution pattern is the diagnostic feature.^[1]^[2] The SMe group exerts a weak inductive withdrawal but a resonant donating effect, distinct from the para-isomer.^[2]

¹H NMR (400 MHz, DMSO-

)

Reference: Tetramethylsilane (TMS) at 0.00 ppm.^[1]

Shift (, ppm)	Mult.	Integration	Assignment	Structural Insight
7.35 – 7.25	m	3H	Ar-H (H2, H5, H6)	Overlapping aromatic signals. [1][2] H2 (between substituent and alkyl chain) is often singlet-like. [1][2]
7.15 – 7.10	d	1H	Ar-H (H4)	Ortho to SMe, shielded relative to unsubstituted benzene.[1]
5.40	br s	1H	-OH	Exchangeable; disappears with .
4.15	dd	1H	CH-NH2	Benzylic methine.[1][2] Deshielded by N and Phenyl ring. [2][7] Characteristic of phenylglycinols.
3.65	dd	1H	-CH(H)-OH	Diastereotopic methylene proton A.
3.50	dd	1H	-CH(H)-OH	Diastereotopic methylene proton B.
2.48	s	3H	-S-CH3	Diagnostic Peak. Distinct sharp

singlet.[1][2]

2.00

br s

2H

-NH2

Broad,
exchangeable.[1]
[2] Shifts
significantly with
concentration/sal
t form.[2]

C NMR (100 MHz, DMSO-

)

Key validation point: The S-Methyl carbon is significantly upfield compared to O-Methyl.[1]

Shift (, ppm)	Type	Assignment	Notes
143.5	Cq	Ar-C1 (Ipso)	Point of attachment to ethanol chain.[1][2]
138.2	Cq	Ar-C3 (C-SMe)	Quaternary carbon attached to sulfur.[1][2]
129.0	CH	Ar-C5	Meta to alkyl, ortho to SMe.[1][2]
125.5	CH	Ar-C2	Isolated CH between substituents.[1][2]
124.8	CH	Ar-C6	Para to SMe.[1][2]
123.0	CH	Ar-C4	Ortho to SMe.[1][2]
66.8	CH2	-CH2-OH	Methylene carbon.[1][2]
58.5	CH	CH-NH2	Chiral center methine.[1][2]
15.8	CH3	-S-CH3	Diagnostic: S-Me carbon resonates ~15-16 ppm (vs ~55 ppm for O-Me).[1][2]

B. Mass Spectrometry (MS)

Technique: ESI-MS (Positive Mode)[1]

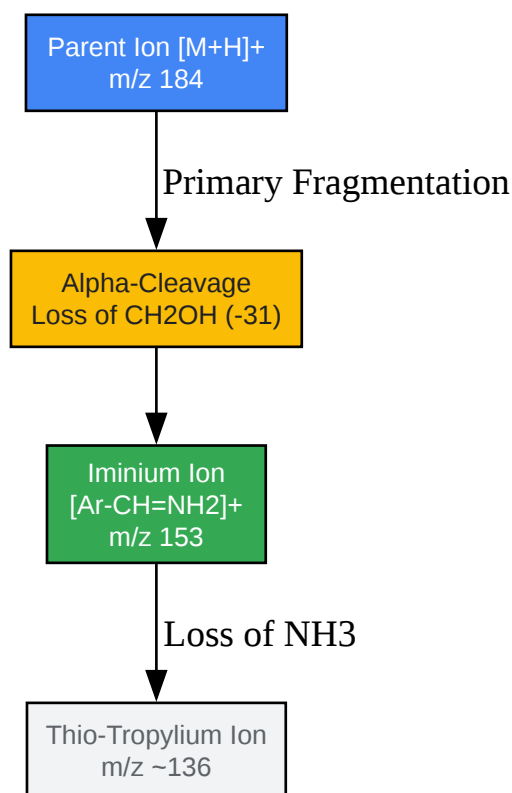
The fragmentation pattern is dominated by the stability of the benzylic cation and the "alpha-cleavage" characteristic of amino alcohols.[1][2]

- Molecular Ion

: m/z 184.08[1]

- Base Peak: m/z 152 or 153.^[2]
 - Mechanism: Loss of the hydroxymethyl group (, mass 31).^[1] The resulting ion is highly stabilized by resonance.^{[1][2]}
- Sulfur Isotope: Look for the peak (m/z 186) with an intensity of ~4.5% relative to the parent, confirming the presence of one Sulfur atom (natural abundance).^[1]

Fragmentation Pathway



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Figure 2: Predicted ESI-MS fragmentation pathway showing the characteristic loss of the hydroxymethyl group.^{[1][2]}

C. Infrared Spectroscopy (IR)

Technique: ATR-FTIR (Solid)

Wavenumber ()	Vibration Mode	Description
3350 - 3280	N-H / O-H Stretch	Broad band.[1][2] In HCl salts, this broadens further and shifts to ~3000 (ammonium).
2920, 2850	C-H Stretch	Aliphatic stretches from the ethyl chain and S-Me group.[1][2]
1590, 1480	C=C Aromatic	Ring breathing modes.[2]
1060	C-O Stretch	Primary alcohol C-O stretch.[2]
690 - 700	C-S Stretch	Weak band, often obscured, but characteristic of thioethers.[1][2]

Quality Control & Stability

When handling 2442565-24-2, researchers must be aware of specific stability issues related to the thioether moiety.

- S-Oxidation: The methylthio group is susceptible to oxidation by air or peroxides to the sulfoxide (S=O) and sulfone (O=S=O).[1][2]
 - Detection: Check HPLC for peaks with M+16 (Sulfoxide) or M+32 (Sulfone).[1] In NMR, the S-Me singlet will shift downfield from 2.5 ppm to ~2.7-3.0 ppm upon oxidation.[1][2]
- Hygroscopicity: As an amino alcohol (and particularly as an HCl salt), the compound is hygroscopic.[2] Store under argon/nitrogen at -20°C.

- Solubility Profile:
 - Soluble: Water, Methanol, DMSO.[2]
 - Insoluble: Hexanes, Diethyl Ether (Free base may have slight solubility, Salt is insoluble). [1]

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